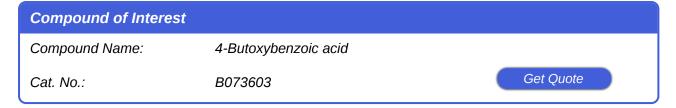


In-Depth Technical Guide to the Health and Safety of 4-Butoxybenzoic Acid

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for **4-Butoxybenzoic acid** (CAS No. 1498-96-0), a benzoic acid derivative used as an intermediate in the synthesis of pharmaceuticals and as a building block in organic chemistry.[1] The following sections detail its physical and chemical properties, toxicological data, safe handling procedures, and emergency response protocols to ensure its safe use in a laboratory setting.

Chemical and Physical Properties

4-Butoxybenzoic acid is a white to beige solid powder.[1][2] A summary of its key physical and chemical properties is presented in Table 1.



Property	Value	Source(s)
Molecular Formula	C11H14O3	[3][4][5]
Molecular Weight	194.23 g/mol	[2][3]
CAS Number	1498-96-0	[3][4][5]
Synonyms	4-n-Butoxybenzoic acid, p-Butoxybenzoic acid, Benzoic acid, 4-butoxy-	[3][4][5]
Appearance	Beige powder solid	[2]
Melting Point	145 - 150 °C (293 - 302 °F)	[2][6]
Boiling Point	No information available	[2]
Flash Point	No information available	[2]
Solubility	No information available	[2]

Toxicological Information

The toxicological profile of **4-Butoxybenzoic acid** indicates that it is a skin and eye irritant and may cause respiratory irritation.[3][7][8] Quantitative toxicological data is summarized in Table 2.



Endpoint	Value	Species	Method	Source(s)
Acute Oral Toxicity (LD50)	> 2000 mg/kg	Rat	OECD Guideline 423 (Acute Toxic Class Method)	[9]
Acute Dermal Irritation	Non-irritant (Score: 0.00)	Rabbit	OECD Guideline 404	[3]
Serious Eye Damage/Eye Irritation	Causes serious eye irritation (GHS Category 2A)	Not specified	Not specified	[3][7][10]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation (GHS Category 3)	Not specified	Not specified	[3][10]

Experimental Protocols

Detailed methodologies for the key toxicological assessments are based on internationally recognized OECD guidelines.

This method is a stepwise procedure using a minimum number of animals to obtain sufficient information on the acute toxicity of a substance for classification.

 Principle: The test substance is administered orally to a group of experimental animals (typically rats) at one of the defined dose levels. The absence or presence of compoundrelated mortality in one step determines the next step.

Procedure:

- A starting dose is selected from one of four fixed levels (5, 50, 300, or 2000 mg/kg body weight).
- The substance is administered to a group of three animals of a single sex (usually females).



- Animals are observed for a period of up to 14 days for signs of toxicity and mortality.
- Depending on the outcome, the dose for the next group of animals is either increased or decreased.
- The test is concluded when a confident classification of the substance's toxicity can be made.

This test evaluates the potential of a substance to cause skin irritation or corrosion.

- Principle: The test substance is applied to the skin of an animal (typically a rabbit) for a
 defined period, and the degree of irritation is assessed.
- Procedure:
 - A small area of the animal's fur is clipped.
 - 0.5 g of the solid test substance is applied to the skin and covered with a gauze patch and semi-occlusive dressing.
 - The exposure duration is typically 4 hours.
 - After the exposure period, the patch is removed, and the skin is cleaned.
 - The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. The observations are scored on a scale of 0 to 4.
 - The mean scores for each effect are calculated to determine the primary irritation index.

This method assesses the potential of a substance to cause eye irritation or damage.

- Principle: A single dose of the test substance is applied to the conjunctival sac of one eye of an animal (typically a rabbit), with the other eye serving as a control.
- Procedure:
 - The test substance is instilled into the lower eyelid of one eye.



- The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.
- Observations are scored based on a standardized scale.
- The reversibility of any observed effects is also monitored.

Hazard Identification and Classification

- **4-Butoxybenzoic acid** is classified under the Globally Harmonized System (GHS) with the following hazard statements:
- H315: Causes skin irritation.[3][7]
- H319: Causes serious eye irritation.[3][7]
- H335: May cause respiratory irritation.[3]

The signal word is Warning.[3][7]

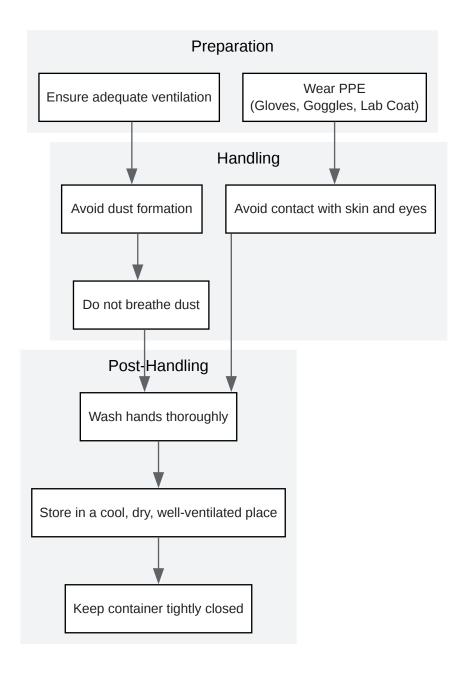
Safe Handling and Storage

Adherence to proper handling and storage procedures is crucial to minimize exposure and ensure safety.

Handling

- Avoid contact with skin and eyes.[2]
- Do not breathe dust.[2]
- Handle in a well-ventilated place.
- Wear suitable protective clothing, gloves, and eye/face protection.
- Use non-sparking tools to prevent fire caused by electrostatic discharge.





Click to download full resolution via product page

Caption: Workflow for Safe Handling of **4-Butoxybenzoic Acid**.

Storage

- Store in a cool, dry, and well-ventilated place.
- · Keep the container tightly closed.



Store apart from incompatible materials such as strong oxidizing agents.[2]

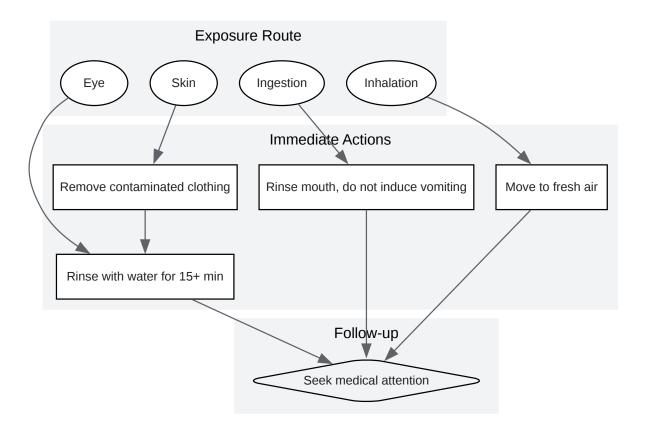
Emergency Procedures

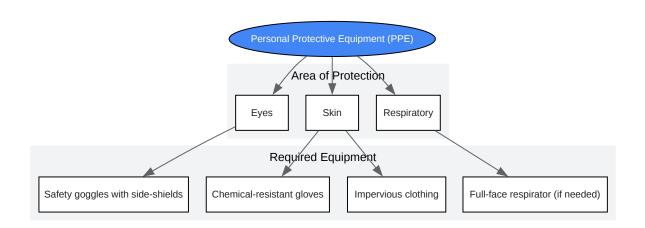
In case of accidental exposure, immediate and appropriate first aid measures should be taken.

First Aid Measures

- Inhalation: Remove the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[7]
- Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[7]
- Eye Contact: Rinse with pure water for at least 15 minutes. Consult a doctor.[7]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.[7]







Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. download.basf.com [download.basf.com]
- 2. catalog.labcorp.com [catalog.labcorp.com]
- 3. downloads.regulations.gov [downloads.regulations.gov]
- 4. Acute Dermal Irritation OECD 404 Altogen Labs [altogenlabs.com]
- 5. jacvam.go.jp [jacvam.go.jp]
- 6. In vivo Eye Irritation / Serius Eye Damage Test (OECD 405: 2023). IVAMI [ivami.com]
- 7. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 8. 4-Butoxybenzoic acid | C11H14O3 | CID 72971 PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. download.basf.com [download.basf.com]
- 10. download.basf.com [download.basf.com]
- To cite this document: BenchChem. [In-Depth Technical Guide to the Health and Safety of 4-Butoxybenzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073603#health-and-safety-information-for-4-butoxybenzoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com